

protocol for dissolving and storing FH1 small molecule

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Compound of Interest

Compound Name: FH1

Cat. No.: B001372

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Application Notes and Protocols: FH1 Small Molecule

For Researchers, Scientists, and Drug Development Professionals

Abstract

FH1 is a small molecule that has been identified as a potent enhancer of the differentiation and maturation of induced pluripotent stem cells (iPSCs) into hepatocytes. Its application in stem cell research and drug development holds significant promise for generating functional human hepatocytes for disease modeling, toxicology screening, and regenerative medicine. This document provides detailed protocols for the proper dissolution and storage of **FH1**, ensuring its stability and efficacy in experimental settings.

Physicochemical Properties and Storage

A summary of the key physicochemical properties and recommended storage conditions for **FH1** is provided in the table below. Adherence to these guidelines is crucial for maintaining the integrity and activity of the compound.

Property	Value	Source
Molecular Weight	282.34 g/mol	[1][2]
Formula	C ₁₇ H ₁₈ N ₂ O ₂	[1][2]
CAS Number	2719-05-3	[1]
Purity	≥98%	[3]
Appearance	White to off-white powder	
Storage (Powder)	Store at -20°C for up to 3 years.	[1]
Storage (Stock Solution)	Store in aliquots at -80°C for up to 1 year or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[1]

Solubility Data

The solubility of **FH1** in various solvents is critical for the preparation of stock solutions. The following table summarizes the reported solubility data. It is highly recommended to use fresh, anhydrous DMSO for dissolution as moisture can reduce solubility.[1]

Solvent	Solubility	Source
DMSO	Up to 100 mM	
56 mg/mL (~198.34 mM)	[1]	
5 mg/mL	[3]	
Ethanol	Insoluble	[1]
0.5 mg/mL	[3]	
Water	Insoluble	[1]
DMF	2 mg/mL	[3]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[3]

Experimental Protocols

Preparation of FH1 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **FH1** in DMSO.

Materials:

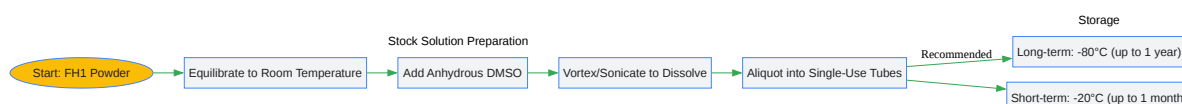
- **FH1** small molecule powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Allow the vial of **FH1** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO to the vial of **FH1** powder. For example, to a vial containing 1 mg of **FH1** (MW: 282.34), add 354.2 μL of DMSO.
- Vortex the solution thoroughly until the **FH1** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.^[4]
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.

- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[1]

Workflow for FH1 Stock Preparation and Storage



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Caption: Workflow for the preparation and storage of **FH1** stock solutions.

General Protocol for Use in Cell Culture

This protocol provides a general guideline for using the **FH1** stock solution to treat cells in culture, such as during iPSC differentiation into hepatocytes. The final concentration of **FH1** and the treatment duration should be optimized for the specific cell type and experimental design.

Materials:

- Prepared **FH1** stock solution (10 mM in DMSO)
- Cell culture medium appropriate for your experiment
- Cells in culture

Procedure:

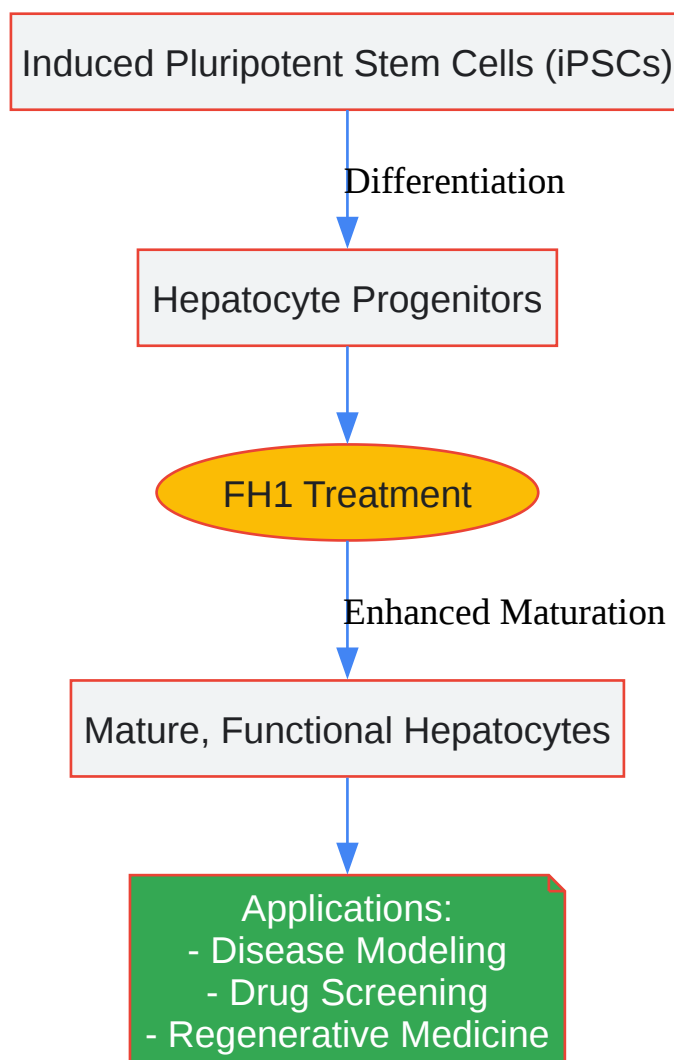
- Thaw a single-use aliquot of the **FH1** stock solution at room temperature.

- Dilute the **FH1** stock solution into the pre-warmed cell culture medium to achieve the desired final working concentration. For example, to achieve a 10 μ M final concentration, dilute the 10 mM stock solution 1:1000 in the culture medium.
- Ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells (typically $\leq 0.1\%$).
- Remove the existing medium from the cells and replace it with the medium containing **FH1**.
- Incubate the cells for the desired period, refreshing the medium containing **FH1** as required by the specific protocol.

Signaling and Application

FH1 promotes the differentiation and maturation of iPSC-derived hepatocytes. While the precise molecular mechanism is still under investigation, it is known to enhance hepatocyte-specific functions.[1][3]

Logical Flow of FH1 Application in iPSC Differentiation



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Caption: Logical diagram illustrating the application of **FH1** in iPSC-derived hepatocyte differentiation.

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